

3-Chloro-2,6-dibromo-4-methylaniline chemical properties

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Compound of Interest

Compound Name: 3-Chloro-2,6-dibromo-4-methylaniline

CAS No.: 84483-22-7

Cat. No.: B1267204

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An In-depth Technical Guide to **3-Chloro-2,6-dibromo-4-methylaniline**

Introduction

3-Chloro-2,6-dibromo-4-methylaniline is a polyhalogenated aromatic amine. As a substituted aniline, its chemical architecture is characterized by a benzene ring functionalized with an amino group, a methyl group, and three halogen atoms (one chlorine and two bromine). This unique substitution pattern imparts specific electronic and steric properties, making it a valuable, albeit specialized, intermediate in synthetic organic chemistry. Its structural complexity allows it to serve as a sophisticated building block for creating more complex molecules, particularly in the fields of medicinal chemistry, agrochemicals, and materials science. This guide provides a comprehensive overview of its chemical properties, reactivity, and handling, tailored for researchers and drug development professionals.

Molecular Structure and Identification

The precise arrangement of substituents on the aniline ring is critical to the molecule's identity and reactivity. The IUPAC name, **3-Chloro-2,6-dibromo-4-methylaniline**, defines this

arrangement.

Identifier	Value
IUPAC Name	3-Chloro-2,6-dibromo-4-methylaniline
CAS Number	84483-22-7[1]
Molecular Formula	C ₇ H ₆ Br ₂ ClN[1]
Molecular Weight	299.39 g/mol [1]
InChI Key	XBSGYHXODZBFBM-UHFFFAOYSA-N[1]

```
digraph "3-Chloro-2,6-dibromo-4-methylaniline" {  
graph [fontname="Arial", fontsize=12, size="4,4", ratio=fill];  
node [fontname="Arial", fontsize=12, shape=plaintext];  
edge [fontname="Arial", fontsize=12];
```

```
// Atom nodes  
C1 [label="C"];  
C2 [label="C"];  
C3 [label="C"];  
C4 [label="C"];  
C5 [label="C"];  
C6 [label="C"];  
N [label="NH2"];  
Br1 [label="Br"];  
Cl [label="Cl"];  
Me [label="CH3"];  
Br2 [label="Br"];
```

```
// Invisible nodes for positioning  
p1 [shape=point, pos="1.5,2.6"];  
p2 [shape=point, pos="3,1.7"];  
p3 [shape=point, pos="3,0"];  
p4 [shape=point, pos="1.5,-0.9"];
```

```
p5 [shape=point, pos="0,0"];  
p6 [shape=point, pos="0,1.7"];
```

```
// Set node positions  
C1 [pos="1.5,2.2!"];  
C2 [pos="2.5,1.3!"];  
C3 [pos="2.5,0.4!"];  
C4 [pos="1.5,-0.5!"];  
C5 [pos="0.5,0.4!"];  
C6 [pos="0.5,1.3!"];  
N [pos="3.5,1.3!"];  
Br1 [pos="-0.5,2.2!"];  
Cl [pos="3.5,0.4!"];  
Me [pos="1.5,-1.6!"];  
Br2 [pos="-0.5,-0.5!"];
```

```
// Benzene ring bonds  
C1 -- C2;  
C2 -- C3;  
C3 -- C4;  
C4 -- C5;  
C5 -- C6;  
C6 -- C1;
```

```
// Substituent bonds  
C2 -- N;  
C6 -- Br1;  
C3 -- Cl;  
C4 -- Me;  
C5 -- Br2;  
}
```

Caption: 2D structure of **3-Chloro-2,6-dibromo-4-methylaniline**.

Physicochemical Properties

The physical properties of this compound are dictated by its halogenated and aromatic nature. While extensive experimental data is not widely published, computed properties provide valuable estimates for laboratory work.

Property	Value	Source
Molecular Weight	299.39 g/mol	FINETECH INDUSTRY LIMITED[1]
Molecular Formula	C ₇ H ₆ Br ₂ ClN	FINETECH INDUSTRY LIMITED[1]
Appearance	White to light yellow/orange powder/crystal (Predicted based on similar compounds)	TCI[2]
XLogP3	3	PubChem[3]
Hydrogen Bond Donor Count	1	PubChem[3]
Hydrogen Bond Acceptor Count	1	PubChem[3]
Rotatable Bond Count	0	PubChem[3]

The high molecular weight and presence of halogens suggest that the compound is a solid at room temperature with low volatility. The XLogP3 value indicates significant lipophilicity, predicting poor solubility in water but good solubility in nonpolar organic solvents like dichloromethane, chloroform, and ethers.

Spectral Data Analysis: A Predictive Approach

Direct spectral data for **3-Chloro-2,6-dibromo-4-methylaniline** is scarce. However, a robust analysis based on its structure and data from analogous compounds allows for reliable predictions of its key spectral features.

- **^1H NMR Spectroscopy:** The proton NMR spectrum is expected to be relatively simple.
 - **Aromatic Region:** A single peak, a singlet, is anticipated for the lone aromatic proton at C5. Its chemical shift would likely be in the range of δ 7.0-7.5 ppm. The surrounding electron-withdrawing halogens (Cl at C3, Br at C2 and C6) would deshield this proton, shifting it downfield.
 - **Amine Protons:** A broad singlet corresponding to the two $-\text{NH}_2$ protons would appear, typically between δ 3.5-5.0 ppm. The exact position is dependent on solvent and concentration.
 - **Methyl Protons:** A sharp singlet for the $-\text{CH}_3$ protons is expected around δ 2.2-2.5 ppm.
- **^{13}C NMR Spectroscopy:** Seven distinct signals are predicted.
 - **Aromatic Carbons:** Six signals would be present in the aromatic region (δ 110-150 ppm). The carbon bearing the amino group (C1) would be the most shielded (upfield), while the halogen-substituted carbons (C2, C3, C6) would be significantly deshielded (downfield).
 - **Methyl Carbon:** A single peak in the aliphatic region, around δ 20-25 ppm, would correspond to the methyl carbon.
- **Mass Spectrometry (MS):** Mass spectrometry is a definitive tool for identifying this molecule due to the unique isotopic signatures of bromine and chlorine.
 - **Molecular Ion Peak (M^+):** The molecular ion peak will appear as a cluster of peaks due to the natural isotopic abundances of Br ($^{79}\text{Br} \approx 50.7\%$, $^{81}\text{Br} \approx 49.3\%$) and Cl ($^{35}\text{Cl} \approx 75.8\%$, $^{37}\text{Cl} \approx 24.2\%$).
 - **Isotopic Pattern:** The presence of two bromine atoms and one chlorine atom will create a characteristic M, M+2, M+4, and M+6 pattern. The most intense peak in this cluster would correspond to the ion containing two ^{79}Br isotopes and one ^{35}Cl isotope ($m/z \approx 297$). The relative intensities of these peaks provide a high-confidence confirmation of the elemental composition.
- **Infrared (IR) Spectroscopy:** The IR spectrum would show characteristic absorption bands for its functional groups.[\[4\]](#)

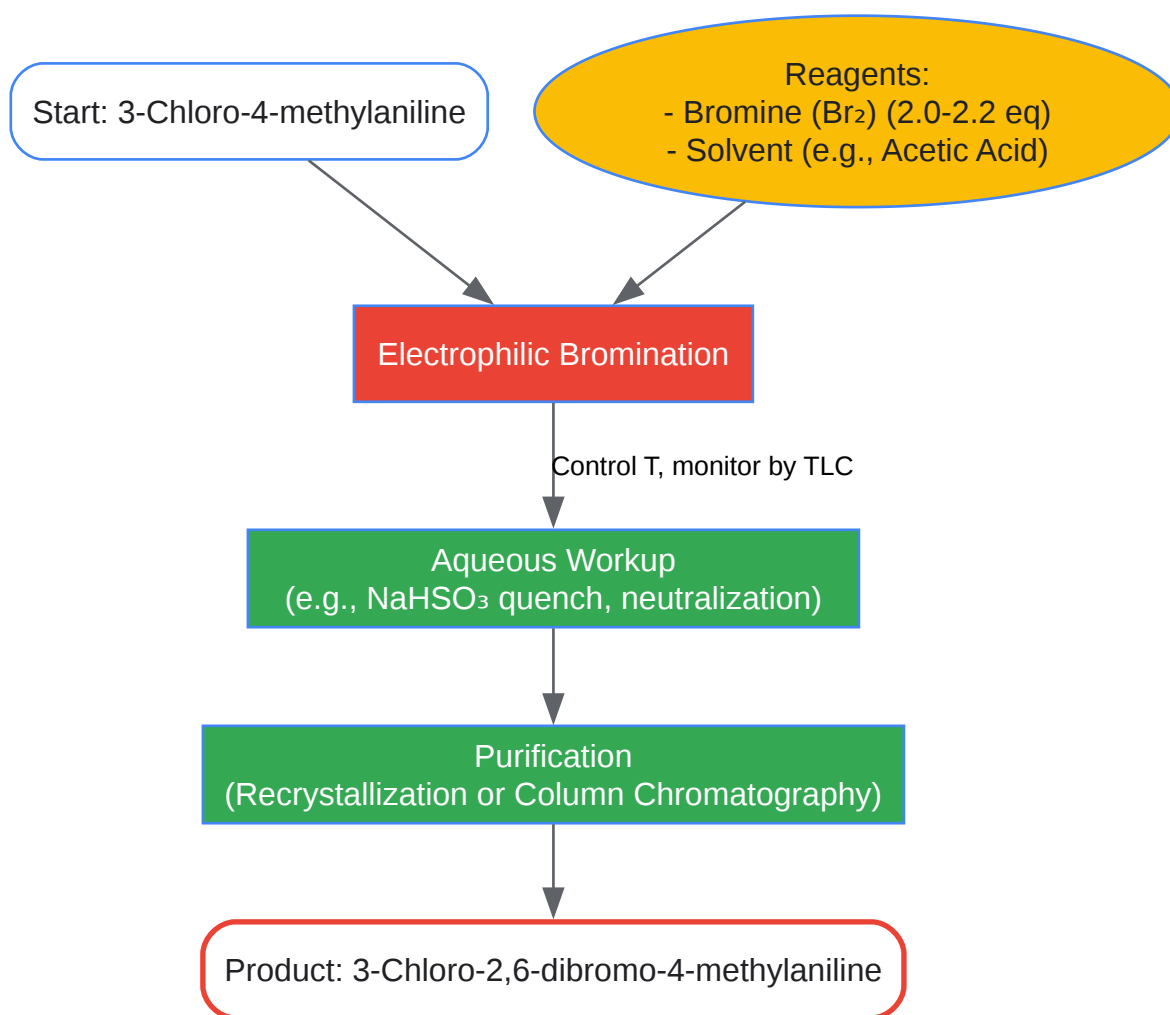
- N-H Stretch: A pair of medium-to-sharp peaks around $3350\text{--}3500\text{ cm}^{-1}$ would indicate the symmetric and asymmetric stretching of the primary amine (-NH_2) group.
- C-H Stretch: Aromatic C-H stretching would appear just above 3000 cm^{-1} , while aliphatic C-H stretching from the methyl group would be just below 3000 cm^{-1} .
- C=C Stretch: Aromatic ring stretching vibrations would be observed in the $1500\text{--}1600\text{ cm}^{-1}$ region.
- C-X Stretch: Carbon-halogen (C-Br, C-Cl) stretching vibrations would be found in the fingerprint region, typically below 800 cm^{-1} .

Synthesis and Reactivity Profile

Proposed Synthetic Pathway

A direct, documented synthesis for **3-Chloro-2,6-dibromo-4-methylaniline** is not readily available. However, a logical and experimentally sound approach can be designed starting from a commercially available precursor, 3-chloro-4-methylaniline. The core of this synthesis is a regioselective electrophilic aromatic substitution (bromination).

Rationale: The amino group (-NH_2) is a powerful activating, ortho, para-directing group.^{[5][6]} In 3-chloro-4-methylaniline, the positions ortho to the amine (C2 and C6) are available for substitution. The inherent reactivity of anilines often leads to polyhalogenation even without a catalyst.^[5] Therefore, treating 3-chloro-4-methylaniline with a brominating agent like bromine (Br_2) in a suitable solvent (e.g., acetic acid or dichloromethane) is expected to yield the desired 2,6-dibromo product.



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Caption: Proposed workflow for the synthesis of **3-Chloro-2,6-dibromo-4-methylaniline**.

Core Reactivity Principles

- Electrophilic Aromatic Substitution (EAS): While the aniline is highly activated, the positions available for further EAS (C5) are sterically hindered by the adjacent bromine and methyl groups. Therefore, additional substitutions on the ring are unlikely under standard conditions.
- Reactions of the Amino Group: The -NH₂ group is the primary site of reactivity.
 - Diazotization: Reaction with nitrous acid (generated in situ from NaNO₂ and HCl) at low temperatures would convert the amino group into a diazonium salt (-N₂⁺). This

intermediate is highly versatile and can be displaced by a wide range of nucleophiles (e.g., -OH, -CN, -I, -H) in Sandmeyer-type reactions.

- Acylation: The amino group can be readily acylated with reagents like acetic anhydride or acetyl chloride. This reaction is often used as a protecting strategy to moderate the high reactivity of the aniline ring during other transformations.^[7]
- Nucleophilic Aromatic Substitution (S_NAr): This compound is a poor substrate for S_NAr. The reaction requires an aromatic ring that is electron-deficient, typically achieved with strong electron-withdrawing groups (like -NO₂) positioned ortho or para to a leaving group (a halogen).^[8] This aniline derivative is electron-rich and lacks the necessary activation for nucleophilic attack.

Potential Applications in Research and Drug Development

Polyhalogenated anilines are crucial synthons in several areas of chemical science. While specific applications of **3-Chloro-2,6-dibromo-4-methylaniline** are not extensively documented, its structure suggests utility in:

- Pharmaceutical Synthesis: It can serve as an intermediate for creating complex scaffolds in drug discovery. The halogen atoms provide sites for further modification via cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), enabling the construction of diverse molecular libraries.^[9]
- Agrochemicals: The toxophoric properties of halogenated aromatic compounds make them common features in pesticides and herbicides. This molecule could be a precursor for new active ingredients in crop protection.^[9]
- Dyes and Pigments: The aniline moiety is a classic component of azo dyes. Diazotization followed by coupling with an electron-rich aromatic compound would produce intensely colored azo compounds.^[9]
- Materials Science: Halogenated aromatics can be used to synthesize flame-retardant materials or as monomers for specialty polymers with enhanced thermal stability and chemical resistance.

Safety, Handling, and Storage

As with any halogenated aromatic amine, **3-Chloro-2,6-dibromo-4-methylaniline** should be handled with care, assuming it possesses significant toxicity. The following guidelines are based on safety data for structurally similar compounds.[\[10\]](#)[\[11\]](#)

- Hazard Identification:
 - Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[10\]](#)[\[11\]](#)
 - Irritation: Causes skin and serious eye irritation.[\[10\]](#)
 - Long-term Exposure: May cause damage to organs through prolonged or repeated exposure.[\[11\]](#)
- Recommended Handling Procedures:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[\[10\]](#)[\[12\]](#)
 - Wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[\[10\]](#)[\[13\]](#)
 - Avoid generating dust. Handle as a solid and weigh carefully.
 - Wash hands thoroughly after handling.[\[13\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[10\]](#)[\[12\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[14\]](#)

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